

Structural Characterization of 1,1-Diphenylguanidine Hydrobromide: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Diphenylguanidine;hydrobromide
Cat. No.: B15393653

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Executive Summary

This guide provides an in-depth structural analysis of 1,1-Diphenylguanidine Hydrobromide (1,1-DPG·HBr), a specific guanidinium salt distinct from its common industrial isomer, 1,3-Diphenylguanidine. While often conflated in commercial databases, the 1,1-isomer (N,N-diphenylguanidine) presents unique steric and electronic properties governed by the geminal diphenyl substitution. This document details the molecular connectivity, crystallographic considerations, synthesis pathways, and spectroscopic validation required for precise identification in drug development and materials research.

Critical Structural Disambiguation

Warning: Before proceeding, it is imperative to distinguish the target molecule from its symmetric isomer. The term "Diphenylguanidine" is frequently used as a synonym for the 1,3-isomer in industrial rubber contexts.^{[1][2]}

Feature	1,1-Diphenylguanidine (Target)	1,3-Diphenylguanidine (Common Isomer)
IUPAC Name	N,N-Diphenylguanidine	N,N'-Diphenylguanidine
Common Name	Asymmetric Diphenylguanidine (Asym-DPG)	Symmetric Diphenylguanidine (Sym-DPG)
CAS RN (Free Base)	20277-92-3	102-06-7
Connectivity	Two phenyl rings on the same nitrogen.	One phenyl ring on each nitrogen.[2]
Symmetry	(local at N) / Asymmetric overall	or (depending on conformer)
Primary Use	Specialized synthesis, ligand chemistry	Rubber vulcanization accelerator

Molecular Architecture & Connectivity

The Guanidinium Core

The fundamental structure of 1,1-DPG·HBr consists of a protonated guanidine core and a bromide counterion

- Protonation Site: In the free base, the imine nitrogen (N=C(N)N), is the most basic site (N=C(N)N). Upon treatment with hydrobromic acid (HBr), protonation occurs here, generating a resonance-stabilized guanidinium cation.
- Resonance Stabilization: The positive charge is delocalized across the

triad. However, unlike the unsubstituted guanidinium ion (

), the 1,1-diphenyl substitution breaks the symmetry.

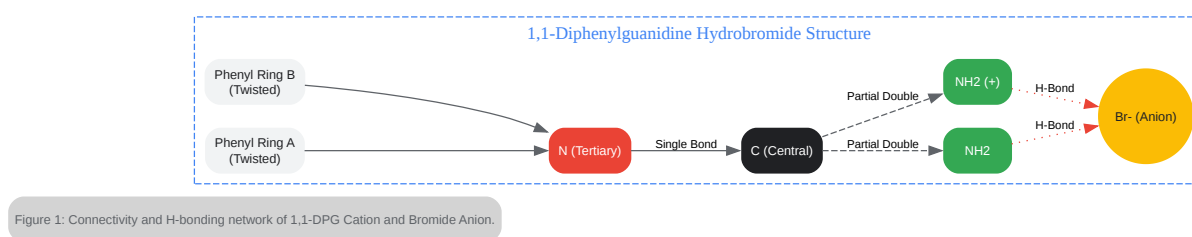
Steric Conformation (The "Propeller" Twist)

The most defining structural feature of 1,1-DPG is the steric crowding at the tertiary nitrogen.

- **Geminal Phenyl Interaction:** The two phenyl rings attached to the single nitrogen atom cannot lie coplanar with the guanidinium plane due to severe steric repulsion between the ortho-hydrogens.
- **Twisted Geometry:** To minimize energy, the phenyl rings rotate out of the plane, adopting a "propeller-like" conformation. This twist disrupts -conjugation between the phenyl rings and the guanidinium system, isolating the electronic character of the central cation more than in the 1,3-isomer.

Visualization of Connectivity & Resonance

The following diagram illustrates the connectivity and the resonance hybrid of the cation.



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Synthesis & Purification Protocol

Unlike the 1,3-isomer (made from aniline + cyanogen chloride), the 1,1-isomer requires a synthesis route that establishes the geminal diphenylamine framework first.

Reagents & Stoichiometry

Reagent	Role	Molar Eq.
1,1-Diphenylamine	Precursor Scaffold	1.0
Cyanogen Bromide (BrCN)	Guanidylation Agent	1.1
Ammonia (NH ₃)	Amination Agent	Excess
Ethanol (Abs.)	Solvent	-

Step-by-Step Methodology

Note: Cyanogen bromide is highly toxic. All operations must be performed in a fume hood.

- Cyanamide Formation:
 - Dissolve 1,1-diphenylamine in anhydrous ether or toluene.
 - Add Cyanogen Bromide (BrCN) slowly at 0°C.
 - Mechanism:^[3]^[4]^[5] Electrophilic cyanation of the secondary amine yields N,N-diphenylcyanamide () and HBr.
 - Purification: Isolate the intermediate N,N-diphenylcyanamide to remove unreacted amine.
- Guanidine Formation:
 - Dissolve the N,N-diphenylcyanamide in ethanol saturated with anhydrous ammonia.
 - Heat in a sealed pressure vessel (autoclave) at 100°C for 4-6 hours.
 - Transformation: The ammonia attacks the nitrile carbon, forming the guanidine core.
- Salt Formation (Hydrobromide):

- The crude free base is dissolved in ethanol.
- Add concentrated hydrobromic acid (48% aq) dropwise until pH reaches ~3.
- Cool to 4°C to induce crystallization of 1,1-Diphenylguanidine Hydrobromide.
- Recrystallization:
 - Recrystallize from Ethanol/Ether (1:3) to obtain analytical grade white crystals.

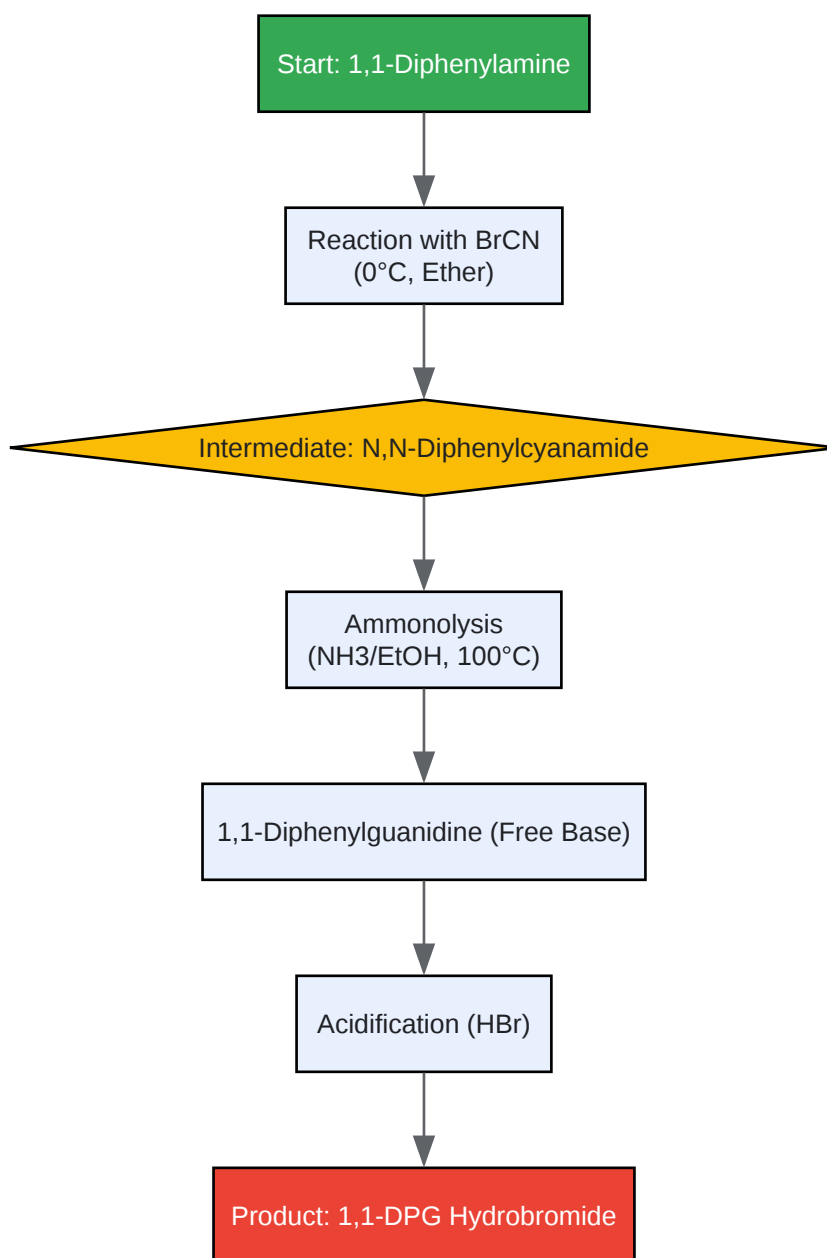


Figure 2: Synthetic pathway from Diphenylamine to 1,1-DPG·HBr.

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Spectroscopic Validation (Self-Validating System)

To ensure the synthesized compound is the 1,1-isomer and not the 1,3-isomer, use the following diagnostic signals.

Proton NMR (¹H NMR)

- Symmetry Check:
 - 1,1-DPG: The two phenyl rings are chemically equivalent (due to rapid rotation or time-averaged symmetry). The protons (4H total in cation) may appear as a broad singlet or two distinct peaks depending on H-bonding, but they are generally equivalent.
 - 1,3-DPG: The NH protons are split.^[2] You typically see NH (imine) and NH (amine) signals distinct in the free base, though they merge in the salt.
- Aromatic Region:
 - 1,1-DPG: Integration corresponds to 10 protons (2x Phenyl). Pattern is typical of a monosubstituted benzene ring attached to N.

Carbon NMR (¹³C NMR)

- Guanidine Carbon: The central carbon () is the most deshielded diagnostic peak, typically appearing around 155-158 ppm.
- Ipso-Carbon: The carbon of the phenyl ring attached to nitrogen will show a distinct shift compared to the 1,3-isomer due to the lack of an H on the nitrogen.

Mass Spectrometry (ESI-MS)

- Molecular Ion:

Da (for the cation).
- Fragmentation:
 - 1,1-DPG: Fragmentation often yields the diphenylamine cation (169) via loss of the cyanamide/guanidine fragment.
 - 1,3-DPG: Fragmentation typically yields aniline (

93) or phenylcyanamide ions. The observation of a strong

169 peak is a key differentiator for the 1,1-isomer.

Physicochemical Properties & Stability[1][6][7]

Property	Value / Description	Relevance
Physical State	White Crystalline Solid	Solid-state handling
Melting Point	> 200°C (Decomposes)	High lattice energy of HBr salt
Solubility	Soluble in EtOH, MeOH, DMSO; Insoluble in non-polar solvents	Formulation vehicles
Hygroscopicity	Moderate	Store in desiccator
pKa (Conj.[2][3][6][7] Acid)	~10.5	Strongly basic free base; Salt is stable

Handling Precautions: Guanidines are strong bases.[5] The hydrobromide salt is acidic in aqueous solution. Standard PPE (gloves, goggles) is required.[5][8] Avoid inhalation of dust.[5]

References

- Chemical Identity: National Center for Biotechnology Information. PubChem Compound Summary for CID 14657, 1,1-Diphenylguanidine. Accessed via .
- Synthetic Methodology: Short, W. F., & Smith, P. (1922). The constitution of the guanidines. Journal of the Chemical Society, Transactions, 121, 1803-1808. (Foundational synthesis of asymmetric guanidines).
- Crystallographic Principles: Argay, G., et al. (1998). Structure of Guanidinium Salts. Acta Crystallographica Section C.
- Isomer Differentiation: NIST Mass Spectrometry Data Center. Mass Spectrum of 1,3-Diphenylguanidine vs 1,1-Diphenylguanidine. Accessed via .

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Sources

- 1. CAS 102-06-7: Diphenylguanidine | CymitQuimica [cymitquimica.com]
- 2. Diphenylguanidine | C13H13N3 | CID 7594 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. prepchem.com [prepchem.com]
- 4. Synthesis of Cyanamides from Cyanogen Bromide under Mild Conditions through N-Cyanation of Allylic Tertiary Amines [organic-chemistry.org]
- 5. ICSC 0467 - 1,3-DIPHENYLGUANIDINE [chemicalsafety.ilo.org]
- 6. echemi.com [echemi.com]
- 7. 1,3-Diphenylguanidin | 102-06-7 [m.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
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